

A Comprehensive Technical Guide to Heptyl Formate

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Compound of Interest

Compound Name: Heptyl formate

Cat. No.: B089460

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **heptyl formate** (CAS No. 112-23-2), a carboxylic ester with significant applications in the flavor, fragrance, and pharmaceutical industries. This document collates essential chemical and physical properties, synthesis protocols, safety information, and potential research applications to support ongoing scientific endeavors.

Chemical and Physical Properties

Heptyl formate, also known as heptyl methanoate, is a colorless liquid characterized by a fruity-floral odor with undertones of orris and rose, and a sweet taste reminiscent of plum.^[1] It is a synthetic flavoring agent and is also found naturally in kumquat peel oil and beer.^[1]

Table 1: General Chemical Properties of Heptyl Formate

Property	Value	Source
CAS Number	112-23-2	[2][3][4][5][6]
Molecular Formula	C ₈ H ₁₆ O ₂	[2][3][4][6][7]
Molecular Weight	144.21 g/mol	[2][3][4][6][7]
IUPAC Name	heptyl formate	[7]
Synonyms	Heptyl methanoate, n-Heptyl formate, Formic acid heptyl ester	[2][4][6]
EINECS Number	203-949-0	[2][5]

Table 2: Physical and Spectroscopic Data of Heptyl Formate

Property	Value	Source
Appearance	Colorless to light yellow liquid	[1]
Odor	Fruity, green apple-like	[1][3]
Boiling Point	177-178 °C	[1][4]
Melting Point	-46.4 °C	[8]
Flash Point	60 °C (140 °F) TCC	[2][3][4]
Density	0.882 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.413	[1][4]
Vapor Pressure	1 mmHg at 25 °C	[8]
Water Solubility	0.23 g/L (Predicted)	[9]
logP	3.26 (Predicted)	[9]

Synthesis of Heptyl Formate

Heptyl formate is typically synthesized via the esterification of heptanol with formic acid under acidic catalysis. Alternative methods, including the use of n-heptyl bromide and formamide, have also been reported.^{[1][8]}

Experimental Protocol: Fischer Esterification of Heptanol with Formic Acid

This protocol describes a standard laboratory procedure for the synthesis of **heptyl formate**.

Materials:

- n-Heptanol
- Formic acid ($\geq 95\%$)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (5% aqueous solution)
- Anhydrous magnesium sulfate
- Boiling chips
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

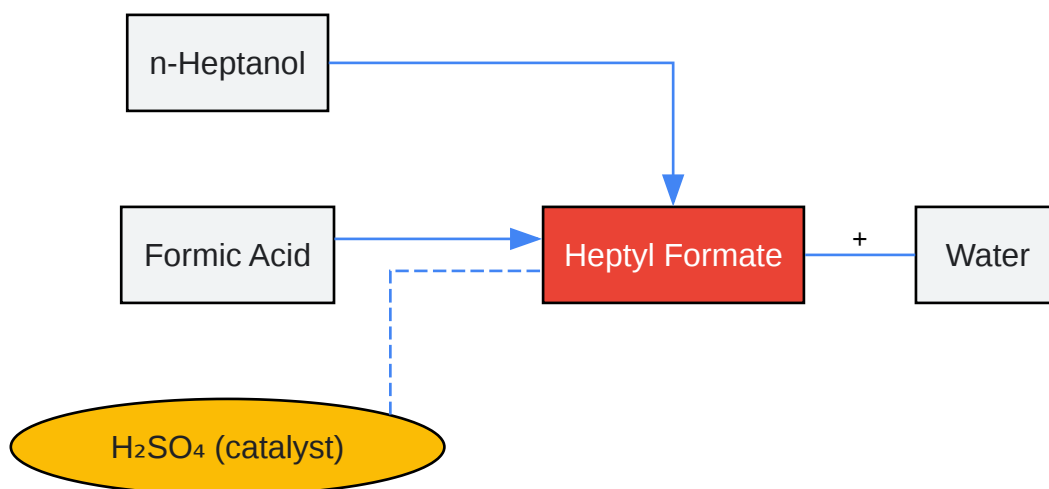
Procedure:

- To a round-bottom flask, add 1 mole of n-heptanol and 1.2 moles of formic acid.

- While stirring, slowly add a catalytic amount of concentrated sulfuric acid (approximately 2-3% of the total moles of reactants).
- Add a few boiling chips to the flask.
- Set up the apparatus for reflux and heat the mixture at a controlled temperature of 60-80°C for several hours to drive the reaction to completion.^[10]
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **heptyl formate** by fractional distillation. Collect the fraction boiling at approximately 177-178 °C.

Purity Validation: The purity of the synthesized **heptyl formate** can be validated using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to determine the percentage purity and identify any impurities. Nuclear Magnetic Resonance (NMR) spectroscopy can be used to confirm the chemical structure.

Synthesis Pathway Diagram



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Caption: Fischer esterification of n-heptanol and formic acid to produce **heptyl formate**.

Applications in Research and Industry



Heptyl formate's pleasant fruity aroma makes it a valuable component in the flavor and fragrance industries.[3] It is used to impart apricot, pear, and plum notes to beverages, ice cream, candy, and baked goods.[1] In the fragrance industry, it is added to perfumes, colognes, and personal care products.[3]

For researchers, **heptyl formate** serves as an interesting model for esterification studies and as a solvent in organic synthesis due to its ability to dissolve a wide range of organic compounds.[10] It can also act as an intermediate in the synthesis of more complex molecules.[10] Recent research has also explored its potential as a vapor-phase insecticide with low mammalian toxicity.[10]

Safety and Handling

Heptyl formate is a flammable liquid and vapor.[7][11] It is known to cause skin irritation and serious eye damage.[7][11]

Table 3: GHS Hazard Information for Heptyl Formate

Hazard Class	Hazard Statement	GHS Pictogram
Flammable liquids (Category 3)	H226: Flammable liquid and vapor	
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	
Serious eye damage/eye irritation (Category 1)	H318: Causes serious eye damage	corrosive

Handling Precautions:

- Keep away from heat, sparks, open flames, and other ignition sources.[5][12][13]

- Keep container tightly closed.[\[5\]](#)[\[12\]](#)[\[13\]](#)
- Ground and bond container and receiving equipment.[\[5\]](#)[\[12\]](#)[\[13\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)[\[12\]](#)[\[13\]](#)
- Use only non-sparking tools.[\[12\]](#)[\[13\]](#)
- Take precautionary measures against static discharge.[\[5\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[5\]](#)
- Wash skin thoroughly after handling.[\[5\]](#)

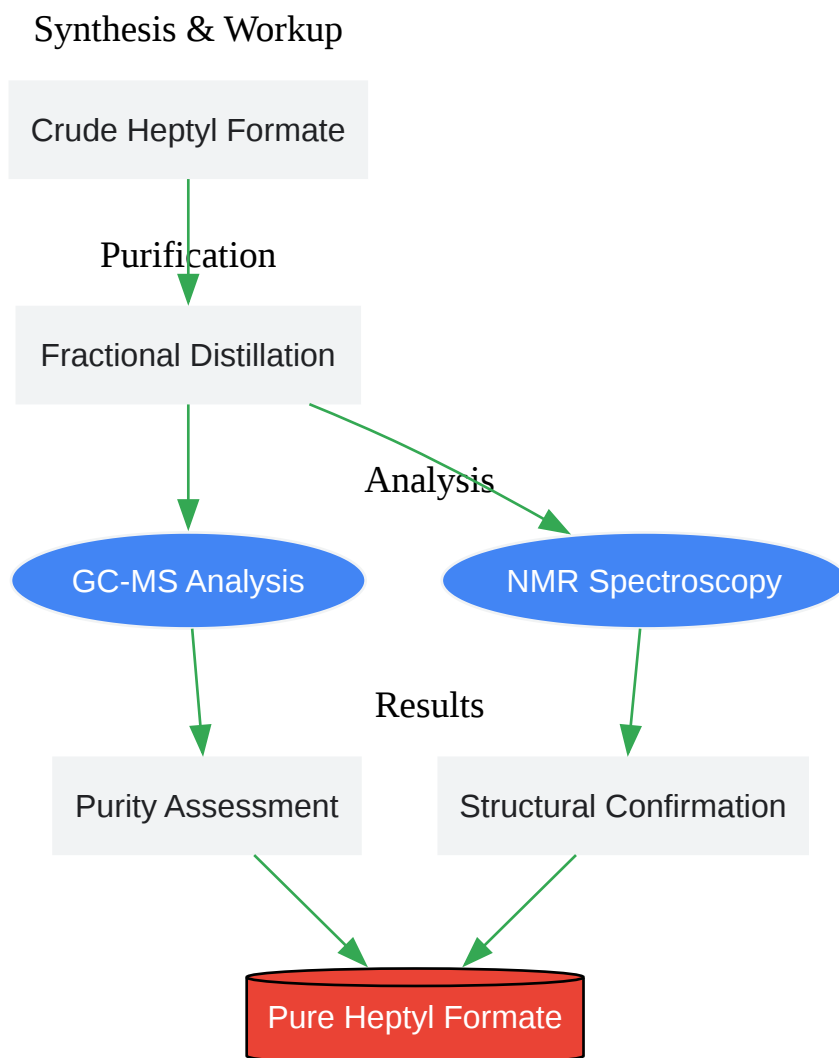
First Aid Measures:

- If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[\[5\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)

Storage: Store in a cool, dry, and well-ventilated area, away from heat sources and direct sunlight.[\[3\]](#)

Experimental Workflow: Quality Control of Synthesized Heptyl Formate

The following diagram illustrates a typical workflow for the quality control analysis of synthesized **heptyl formate**.



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Caption: Quality control workflow for synthesized **heptyl formate**.

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